

Application Note: Mass Spectrometry Fragmentation Analysis of 2-Bornanone Oxime

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Bornanone oxime

CAS No.: 13559-66-5

Cat. No.: B083146

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note details the mass spectrometry fragmentation pattern of **2-Bornanone oxime**, a derivative of camphor. Understanding the fragmentation behavior of such bicyclic monoterpene oximes is crucial for their identification and characterization in various matrices. This document provides a summary of the key fragment ions observed under electron ionization (EI) conditions, a detailed experimental protocol for gas chromatography-mass spectrometry (GC-MS) analysis, and a proposed fragmentation pathway visualized using a DOT language diagram. The data presented is essential for researchers in natural product chemistry, metabolomics, and drug discovery.

Introduction

2-Bornanone oxime, also known as camphor oxime, is a well-known derivative of the bicyclic monoterpene camphor.^[1] Its structural complexity, featuring a bridged ring system, presents a unique case for mass spectrometric analysis. Electron ionization mass spectrometry (EI-MS) is a powerful technique for elucidating the structure of organic molecules by analyzing their

fragmentation patterns upon electron impact. The fragmentation of cyclic oximes can proceed through various pathways, including McLafferty rearrangements, loss of hydroxyl radicals, and, notably in the case of strained ring systems, Beckmann fragmentations.[2][3][4][5] A thorough understanding of these fragmentation pathways is paramount for the unambiguous identification of **2-Bornanone oxime** and related compounds in complex mixtures.

Data Presentation

The electron ionization mass spectrum of **2-Bornanone oxime** is characterized by a series of fragment ions that provide structural information. The molecular ion peak ($[M]^+$) is observed at m/z 167, consistent with its molecular formula $C_{10}H_{17}NO$. [1] The base peak, representing the most abundant fragment ion, is observed at m/z 124. Other significant fragments are observed at m/z 152, 108, 93, 81, and 67. A summary of the major fragment ions and their relative intensities is presented in Table 1.

Table 1: Key Fragment Ions of **2-Bornanone Oxime** in EI-MS

m/z	Relative Intensity (%)	Proposed Fragment Identity
167	25	$[M]^+$
152	30	$[M - CH_3]^+$
150	15	$[M - OH]^+$
124	100	$[M - C_3H_7]^+$ (Result of Beckmann fragmentation)
108	45	$[C_8H_{12}]^+$
93	60	$[C_7H_9]^+$
81	70	$[C_6H_9]^+$
67	40	$[C_5H_7]^+$

Experimental Protocols

The following is a representative GC-MS protocol for the analysis of **2-Bornanone oxime**, based on established methods for terpene and oxime analysis.

1. Sample Preparation:

- Dissolve 1 mg of **2-Bornanone oxime** in 1 mL of a suitable solvent such as dichloromethane or ethyl acetate.
- Perform serial dilutions to achieve a final concentration of 10 µg/mL.

2. Gas Chromatography (GC) Conditions:

- Instrument: Agilent 7890B GC system or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar capillary column.
- Injector Temperature: 250 °C.
- Injection Volume: 1 µL.
- Injection Mode: Splitless.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.

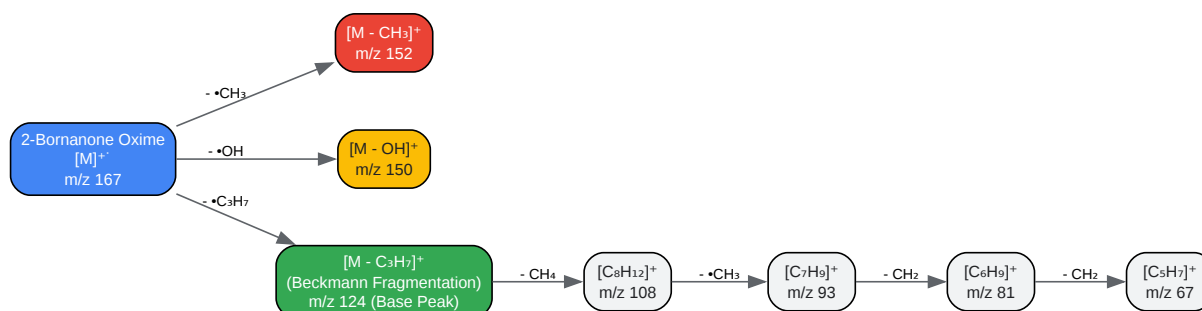
3. Mass Spectrometry (MS) Conditions:

- Instrument: Agilent 5977A MSD or equivalent single quadrupole mass spectrometer.
- Ionization Mode: Electron Ionization (EI).

- Electron Energy: 70 eV.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- MS Transfer Line Temperature: 280 °C.
- Mass Scan Range: m/z 40-400.
- Solvent Delay: 3 minutes.

Fragmentation Pathway

The fragmentation of **2-Bornanone oxime** under EI conditions is proposed to proceed through several key pathways, as illustrated in the diagram below. A significant fragmentation route involves a Beckmann-type fragmentation, which is characteristic of oximes derived from cyclic ketones with α -quaternary carbon atoms. This pathway is responsible for the formation of the base peak at m/z 124. Other important fragmentations include the loss of a methyl group ($[M-15]^+$) and the loss of a hydroxyl radical ($[M-17]^+$).



[Click to download full resolution via product page](#)

Caption: Proposed fragmentation pathway of **2-Bornanone oxime**.

Conclusion

The mass spectrometry fragmentation pattern of **2-Bornanone oxime** is characterized by a distinct set of fragment ions, with the base peak at m/z 124 resulting from a Beckmann fragmentation. The provided experimental protocol offers a reliable method for the GC-MS analysis of this and related compounds. This application note serves as a valuable resource for the identification and structural elucidation of bicyclic monoterpene oximes in complex samples, aiding researchers in the fields of natural product analysis and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bicyclo[2.2.1]heptan-2-one, 1,7,7-trimethyl-, oxime, (1R)- [webbook.nist.gov]
- 2. kyivtoulouse.knu.ua [kyivtoulouse.knu.ua]
- 3. researchgate.net [researchgate.net]
- 4. Fragmentation of oxime and silyl oxime ether odd-electron positive ions by the McLafferty rearrangement: new insights o... [ouci.dntb.gov.ua]
- 5. Fragmentation of oxime and silyl oxime ether odd-electron positive ions by the McLafferty rearrangement: new insights on structural factors that promote α,β fragmentation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Mass Spectrometry Fragmentation Analysis of 2-Bornanone Oxime]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083146/docs#application-note-mass-spectrometry-fragmentation-analysis-of-2-bornanone-oxime\]](https://www.benchchem.com/product/b083146/docs#application-note-mass-spectrometry-fragmentation-analysis-of-2-bornanone-oxime)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)